

On-Surface Synthesis of Cyclocarbons: Application Notes and Protocols

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Compound of Interest

Compound Name: *Cyclo[18]carbon*

Cat. No.: *B1256028*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the on-surface synthesis of cyclocarbons, a class of all-carbon ring molecules. The synthesis of these highly reactive and exotic allotropes of carbon has been a long-standing challenge in chemistry. Recent advancements in on-surface synthesis, utilizing the pristine and well-defined environment of ultra-high vacuum (UHV) and the catalytic properties of specific surfaces, have enabled the successful formation and characterization of cyclocarbons, most notably cyclocarbon.

These protocols and notes are intended to guide researchers in the fields of materials science, condensed matter physics, and medicinal chemistry in the precise fabrication and investigation of these novel carbon nanostructures. The unique electronic and structural properties of cyclocarbons make them intriguing candidates for future applications in molecular electronics and potentially as novel pharmacophores in drug design.

Key Concepts and Principles

On-surface synthesis is a bottom-up approach for constructing atomically precise molecules and nanostructures directly on a solid surface. The surface plays a crucial role by:

- Confining the reactants in two dimensions, increasing the probability of desired reactions.
- Catalyzing specific chemical transformations that are often inaccessible in solution chemistry.

- Stabilizing highly reactive intermediates and final products.

The synthesis of cyclocarbons on a surface typically involves the following key steps:

- Precursor Design and Synthesis: Rational design of precursor molecules that contain the desired carbon backbone and can be triggered to cyclize on a surface.
- Substrate Preparation: Preparation of an atomically clean and well-ordered single-crystal surface under UHV conditions.
- Molecular Deposition: Sublimation of the precursor molecules onto the prepared substrate at a controlled temperature.
- On-Surface Reaction: Induction of the desired chemical reactions (e.g., dehalogenation, decarbonylation, cyclization) through thermal annealing or atomic manipulation.
- In-situ Characterization: Analysis of the reaction products at the atomic level using scanning probe microscopy (SPM) techniques such as scanning tunneling microscopy (STM) and non-contact atomic force microscopy (nc-AFM).

Experimental Protocols

On-Surface Synthesis of Cyclocarbon on a NaCl(001) Surface

This protocol describes the synthesis of cyclocarbon (C18) on a bilayer of NaCl grown on a Cu(111) single crystal. The insulating nature of the NaCl film electronically decouples the synthesized molecules from the metallic substrate, allowing for the investigation of their intrinsic electronic properties.

Materials and Equipment:

- UHV chamber with a base pressure $< 1 \times 10^{-10}$ mbar
- Cu(111) single crystal
- High-purity NaCl

- Cyclocarbon precursor molecule (e.g., C₂₄O₆, a cyclocarbon oxide)
- Molecular evaporator (e.g., Knudsen cell)
- Sputter gun (e.g., Ar⁺)
- Annealing stage
- Low-temperature scanning tunneling microscope (LT-STM) and non-contact atomic force microscope (nc-AFM)

Protocol:

- Substrate Preparation:
 - Clean the Cu(111) single crystal by repeated cycles of Ar⁺ sputtering (e.g., 1 keV, 1 μ A) and annealing (e.g., 500 °C) until a clean and well-ordered surface is confirmed by STM.
 - Deposit a bilayer of NaCl onto the clean Cu(111) surface held at room temperature by thermal evaporation of NaCl from a Knudsen cell.
 - Anneal the NaCl/Cu(111) substrate to approximately 200 °C to promote the formation of a well-ordered, crystalline NaCl bilayer.
- Precursor Deposition:
 - Sublimate the C₂₄O₆ precursor onto the NaCl/Cu(111) substrate held at a low temperature (e.g., 5 K) to prevent premature reactions. The sublimation temperature of the precursor will depend on its specific design.
- On-Surface Reaction (Atomic Manipulation):
 - Transfer the sample to the pre-cooled STM/AFM stage (e.g., 5 K).
 - Locate individual precursor molecules using STM imaging.
 - Position the STM tip over a specific part of the precursor molecule (e.g., a CO group).

- Apply a voltage pulse (e.g., in the range of 2-3 V) to the STM tip to induce the sequential removal of the six carbon monoxide (CO) groups. This process can be monitored by changes in the STM/AFM images.
- The final product, cyclocarbon, is formed after the removal of all six CO groups.

- Characterization:
 - Characterize the structure of the final C₁₈ molecule using high-resolution nc-AFM with a CO-functionalized tip. This allows for the direct visualization of the individual carbon-carbon bonds and confirmation of the cumulenic or polyynic nature of the ring.
 - Perform scanning tunneling spectroscopy (STS) to probe the electronic properties, such as the HOMO-LUMO gap, of the synthesized cyclocarbon.

On-Surface Synthesis of Cyclocarbon on a Cu(111) Surface

This protocol details the synthesis of C₁₈ on a metallic Cu(111) surface, where the surface plays a more active catalytic role.

Materials and Equipment:

- Same as in Protocol 2.1, excluding the NaCl source.
- Cyclocarbon precursor molecule (e.g., a brominated cyclocarbon precursor like C₁₈Br₆).

Protocol:

- Substrate Preparation:
 - Prepare a clean and well-ordered Cu(111) surface as described in Protocol 2.1.
- Precursor Deposition:
 - Deposit the brominated precursor molecule onto the Cu(111) substrate held at room temperature or a slightly elevated temperature to facilitate surface diffusion and organization.

- On-Surface Reaction (Thermal Annealing):
 - Anneal the substrate to a specific temperature (e.g., in the range of 100-200 °C) to induce dehalogenation and subsequent cyclization of the precursor molecules. The exact temperature will be dependent on the specific precursor and should be determined empirically. This step leads to the formation of organometallic intermediates before the final C-C bond formation.
 - A final annealing step at a higher temperature may be required to induce the final ring closure and formation of the cyclocarbon.
- Characterization:
 - Cool the sample to cryogenic temperatures (e.g., 5 K) for high-resolution STM and nc-AFM imaging.
 - Characterize the structure of the resulting carbon nanostructures to confirm the formation of cyclocarbon. The interaction with the metallic surface may influence the observed structure and electronic properties compared to synthesis on an insulating layer.

Quantitative Data Summary

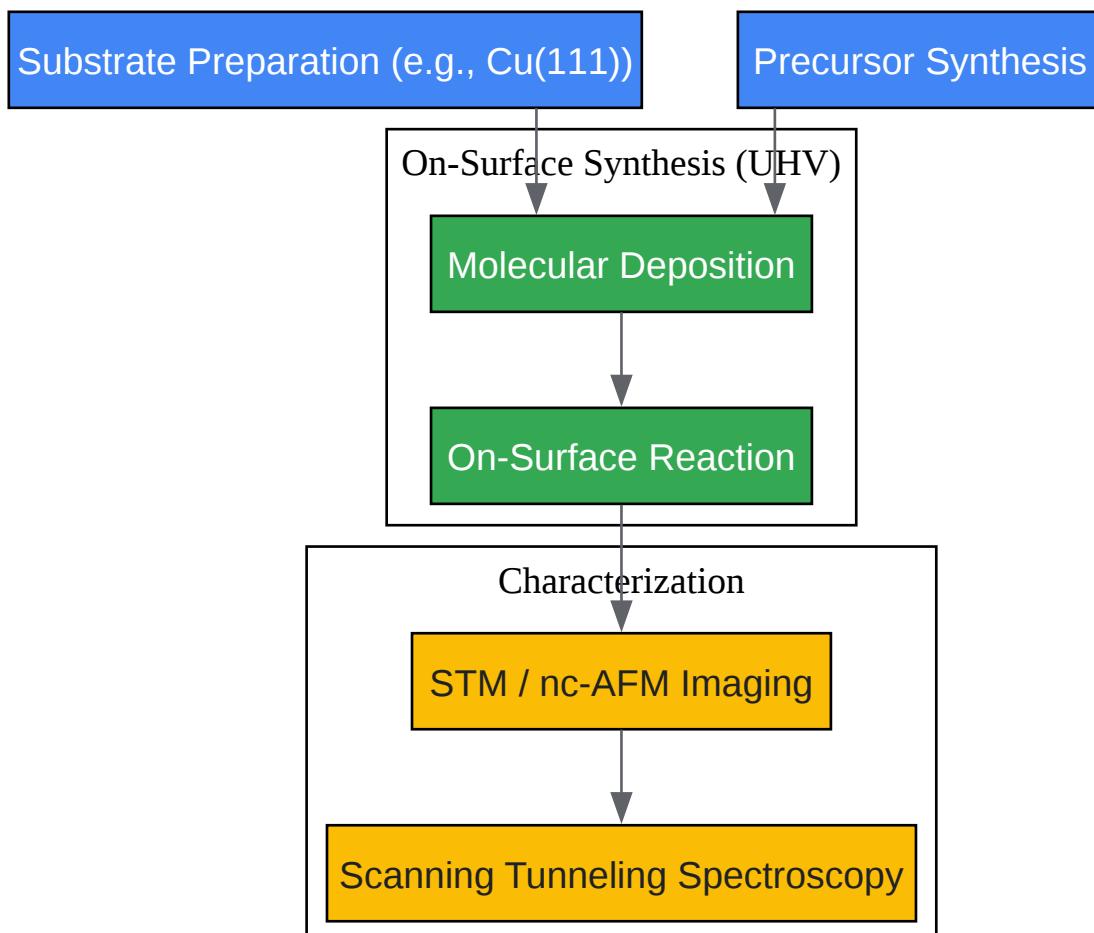
The following tables summarize key quantitative data from on-surface synthesis experiments of cyclocarbons.

Precursor Molecule	Substrate	Deposition Temperature	Reaction Trigger	Final Product	Key Findings
C24O6 (Cyclocarbon oxide)	Bilayer NaCl on Cu(111)	~5 K	Tip-induced voltage pulses	Cyclocarbon	Atomically precise synthesis of C18; structure confirmed by nc-AFM.
C18Br6 (Brominated precursor)	Cu(111)	Room Temperature	Thermal Annealing	Cyclocarbon and other carbon nanostructures	Surface-catalyzed dehalogenation and cyclization; formation of organometallic intermediates
Other proposed precursors (e.g., based on dehydrobenzocannulenes)	Various (proposed)	-	Thermal or light-induced	Cyclocarbons of different sizes (e.g., C12, C16)	Theoretical proposals and synthetic strategies towards other cyclocarbons.

Property	Cyclocarbon on NaCl/Cu(111)
Structure	Planar, circular ring of 18 carbon atoms. Bond-length alternation observed, suggesting a cumulenic electronic structure.
Diameter	~1.4 nm
HOMO-LUMO Gap	~2.9 eV (experimentally determined by STS)
Synthesis Yield	High for individual molecular manipulation, but overall yield is low due to the serial nature of the process.

Diagrams

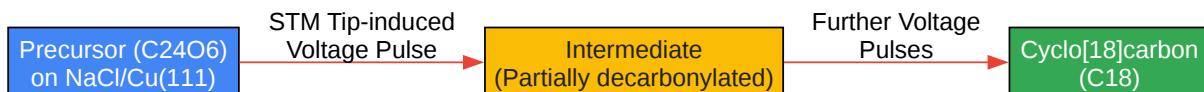
Experimental Workflow for On-Surface Synthesis



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Caption: General workflow for the on-surface synthesis of cyclocarbons.

Synthesis Pathway on an Insulating Surface

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Caption: Reaction pathway on an insulating NaCl bilayer.

Synthesis Pathway on a Catalytic Surface

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Caption: Reaction pathway on a catalytic Cu(111) surface.

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